

Technical Guide: Phenanthrene-13C6 Commercial Availability, Purity, and Application as an Internal Standard

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| Compound of Interest | | | | | |
|----------------------|-------------------|-----------|--|--|--|
| Compound Name: | Phenanthrene-13C6 | | | | |
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability and purity of **Phenanthrene-13C6**, a stable isotope-labeled polycyclic aromatic hydrocarbon (PAH). It is primarily utilized as an internal standard in analytical chemistry for the accurate quantification of phenanthrene and its metabolites in various matrices. This guide also outlines a typical experimental workflow for its use in isotope dilution mass spectrometry.

Commercial Availability and Purity of Phenanthrene-13C6

Phenanthrene-13C6 is commercially available from several suppliers, typically as a solid (neat) or in solution at various concentrations. The purity of the labeled compound is a critical factor for its use as an internal standard, and suppliers generally provide a certificate of analysis with detailed information.

Below is a summary of commercially available **Phenanthrene-13C6** products:



| Supplier | Product Number | Format | Purity/Concent ration | CAS Number |
|--|---------------------|---------------------------|---------------------------|--------------|
| Santa Cruz Biotechnology | sc-217469 | Solid | ≥99% | 1189955-53-0 |
| Cambridge Isotope Laboratories, Inc. | CLM-2451-1.2 | 100 μg/mL in nonane | 99% (isotopic) | 1189955-53-0 |
| LGC Standards | TRC-P294802 | Neat | Contains ~5% unlabeled | 1189955-53-0 |
| MedChemExpres s | HY-131153S | Solid | 99.89% (isotopic) | 1189955-53-0 |
| Pharmaffiliates | Neat | Contains ~4% unlabeled | 1189955-53-0 | |
| ESSLAB | 12061.14-100- NN | 100 μg/mL in n- nonane | Not specified | 1189955-53-0 |
| Acanthus Research Inc. | ACB-161030- 0067 | Not specified | Not specified | 1189955-53-0 |

Experimental Protocol: Quantification of Phenanthrene in Environmental Samples using Isotope Dilution GC-MS with Phenanthrene-13C6 as an Internal Standard

The use of 13C-labeled standards, such as **Phenanthrene-13C6**, is preferred over deuterated standards in some applications as they do not undergo hydrogen exchange and have negligible amounts of native (unlabeled) content, leading to higher accuracy at low detection limits.[1] The following is a generalized protocol for the analysis of phenanthrene in water or soil/sediment samples.

Sample Preparation and Spiking



· Water Samples:

- Collect a known volume of the water sample (e.g., 1 L).
- Add a precise amount of **Phenanthrene-13C6** solution (the internal standard) to the sample. The amount should be chosen to be in a similar concentration range as the expected native phenanthrene concentration.
- Adjust the pH of the sample if necessary for optimal extraction.
- Soil/Sediment Samples:
 - Homogenize the sample to ensure uniformity.
 - Weigh a known amount of the sample (e.g., 10 g).
 - Spike the sample with a known amount of **Phenanthrene-13C6** internal standard.

Extraction

- Liquid-Liquid Extraction (for water samples):
 - Transfer the spiked water sample to a separatory funnel.
 - Add an appropriate organic solvent (e.g., dichloromethane or hexane).
 - Shake vigorously to partition the analytes into the organic layer.
 - Collect the organic layer and repeat the extraction process on the aqueous layer to ensure complete recovery.
 - Combine the organic extracts.
- Pressurized Liquid Extraction (PLE) or Soxhlet Extraction (for soil/sediment samples):
 - Mix the spiked soil/sediment sample with a drying agent (e.g., sodium sulfate).
 - Pack the mixture into an extraction cell.



 Extract the sample using an appropriate solvent (e.g., toluene) under elevated temperature and pressure (for PLE) or for an extended period (for Soxhlet).

Extract Cleanup and Concentration

- The crude extract may contain interfering compounds. A cleanup step using techniques like solid-phase extraction (SPE) or gel permeation chromatography (GPC) can be employed to remove these interferences.
- Concentrate the cleaned extract to a small, known volume (e.g., 1 mL) using a gentle stream
 of nitrogen or a rotary evaporator.

GC-MS Analysis

- Inject a small aliquot of the concentrated extract into a gas chromatograph-mass spectrometer (GC-MS).
- The GC will separate the components of the mixture based on their boiling points and affinity for the column's stationary phase.
- The MS will detect and quantify the native phenanthrene and the Phenanthrene-13C6
 internal standard. Selected Ion Monitoring (SIM) mode is often used for enhanced sensitivity
 and specificity.

Quantification

The concentration of native phenanthrene in the original sample is calculated using the following isotope dilution formula:

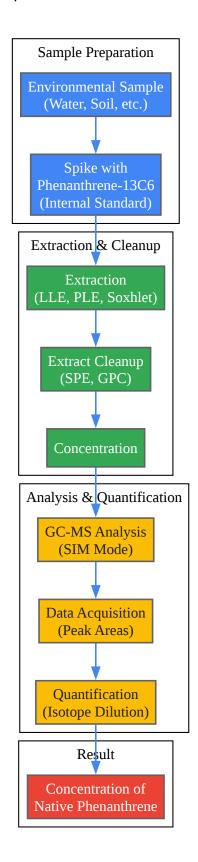
Concentration of Analyte = (Area of Analyte / Area of Labeled Standard) * (Amount of Labeled Standard / Sample Volume or Weight) * Response Factor

The response factor (RF) is determined by analyzing a calibration standard containing known amounts of both the native analyte and the labeled standard.

Logical Workflow for Isotope Dilution Mass Spectrometry



The following diagram illustrates the general workflow for using **Phenanthrene-13C6** as an internal standard in an analytical experiment.





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Experimental workflow using **Phenanthrene-13C6**.

Conclusion

Phenanthrene-13C6 is a readily available, high-purity stable isotope-labeled compound that serves as a reliable internal standard for the accurate quantification of phenanthrene in various complex matrices. Its use in isotope dilution mass spectrometry, as outlined in the experimental protocol, is a robust and widely accepted analytical technique in environmental monitoring, toxicology, and drug metabolism studies. The stability of the 13C label ensures high-quality data, which is crucial for researchers and scientists in these fields.

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References

- 1. Using 13C-labeled Standards and ID-HRMS for Low-Level PAH Determination in Water and Tissue Samples [isotope.com]
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